

Application Note: Advanced Analytical Characterization of Pyrazole Sulfonamides

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Compound of Interest

Compound Name:	1,3,5-Trimethyl-1H-pyrazole-4-sulfonic acid
CAS No.:	201207-66-1
Cat. No.:	B2490489

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Executive Summary

Pyrazole sulfonamides (e.g., Celecoxib, Deracoxib) represent a critical class of pharmacophores in medicinal chemistry, particularly for COX-2 inhibition and anti-inflammatory therapies. However, their characterization presents unique analytical challenges: prototropic tautomerism, regioisomerism during synthesis, and poor aqueous solubility (BCS Class II). This guide provides a validated analytical workflow to address these challenges, ensuring rigorous structural confirmation and robust physicochemical profiling.

Structural Elucidation & Spectroscopic Characterization

NMR Spectroscopy: Tautomerism and Regiochemistry

The pyrazole ring is dynamic. In solution, unsubstituted pyrazoles exist in a tautomeric equilibrium (

). However, for

-substituted pyrazole sulfonamides, the challenge shifts to regioisomer identification (1,3- vs. 1,5-isomers) formed during the condensation of hydrazines with 1,3-diketones.

Expert Insight: Standard 1D

H NMR is often insufficient to distinguish regioisomers due to overlapping chemical shifts.

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